

5,7-Dihydroxy-4-methylcoumarin stability light-sensitive storage handling

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Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

CAS No.: 2107-76-8

Cat. No.: S621822

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Basic Information & Handling

The table below summarizes the fundamental chemical properties and handling guidelines for **5,7-Dihydroxy-4-methylcoumarin**.

Property	Specification
CAS Number	2107-76-8 [1] [2]
Molecular Formula	C ₁₀ H ₈ O ₄ [1] [2]
Molecular Weight	192.17 g/mol [1] [2]
Melting Point	296-299 °C (lit.) [2]
Storage Conditions	Ambient temperatures; Under inert atmosphere; Light sensitive [1] [2]
Physical Description	Yellow powder that fluoresces blue and absorbs ultraviolet light [3]
Solubility	Slightly soluble in DMSO and Methanol [2]

Safety & Handling Precautions

For safe handling of this compound in the laboratory, please adhere to the following precautions:

- **Personal Protective Equipment (PPE):** Wear appropriate gloves and safety glasses.
- **Respiratory Protection:** Where the neat chemical is weighed and diluted, wear a NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge with a dust/mist filter [3].
- **Skin Contact:** Immediately flood affected skin with water, remove contaminated clothing, and wash thoroughly with soap and water. If symptoms develop, seek medical attention [3].
- **Eye Contact:** Immediately flush the eyes with water or normal saline for 20-30 minutes while seeking medical attention [3].
- **Spill Management:** Dampen solid spills with ethanol and transfer to a suitable container. Clean any residue with absorbent paper dampened with ethanol. Solvent-wash all contaminated surfaces with ethanol followed by soap and water. Seal all contaminated materials in a vapor-tight plastic bag for disposal [3].

Experimental Protocol: Assessing Melanogenesis in B16F10 Cells

A 2025 study investigated the effects of **5,7-Dihydroxy-4-methylcoumarin** on stimulating melanin production, which is relevant for developing treatments for hypopigmentation disorders like vitiligo [4]. The methodology is detailed below.

Objective

To evaluate the effects of **5,7-Dihydroxy-4-methylcoumarin** on melanin synthesis and intracellular tyrosinase activity in B16F10 murine melanoma cells, and to elucidate the underlying signaling pathways [4].

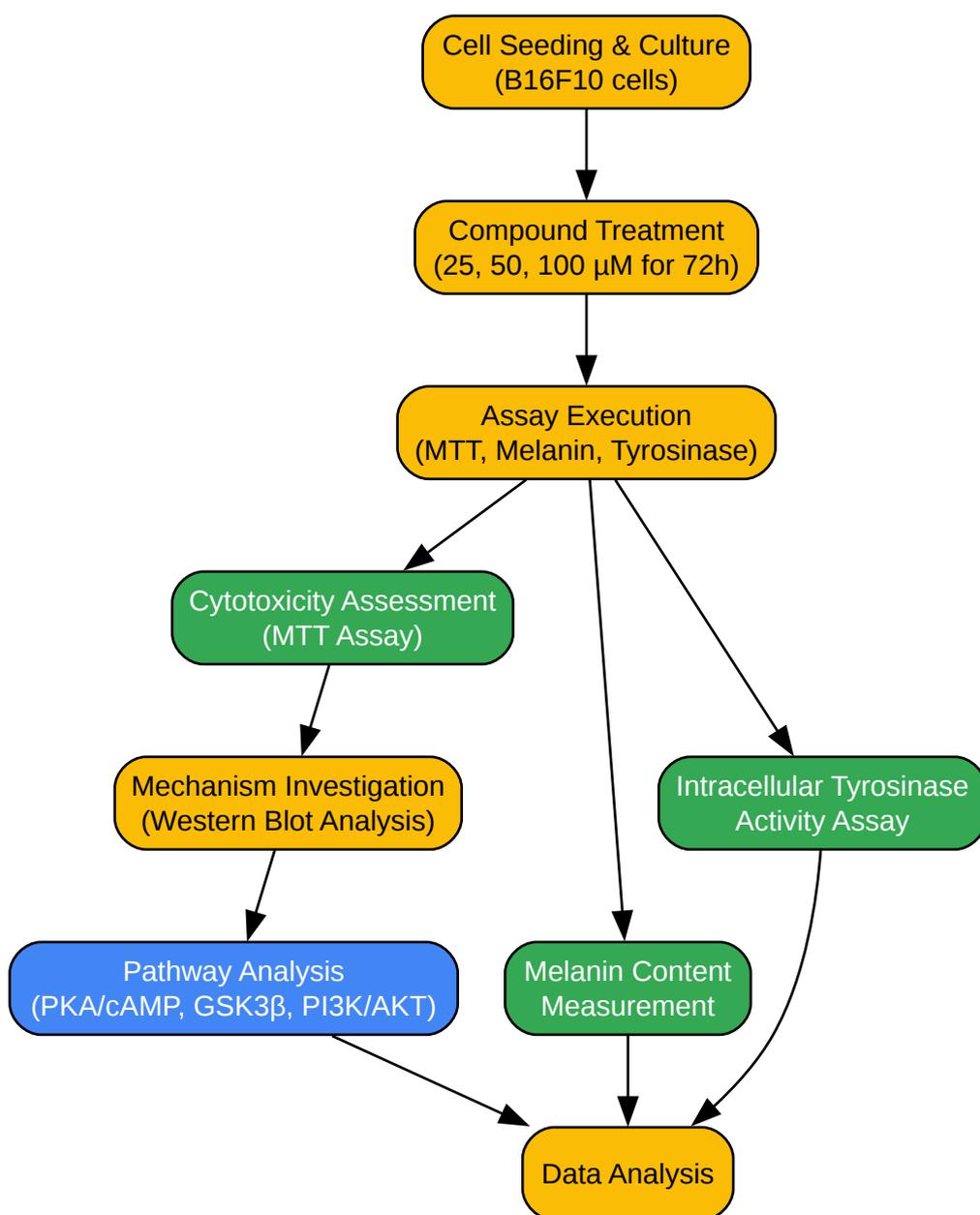
Materials and Reagents

- **Cell Line:** B16F10 murine melanoma cells.
- **Test Compound:** **5,7-Dihydroxy-4-methylcoumarin**.
- **Solvent for Stock Solution:** DMSO (due to the compound's slight solubility in DMSO) [4] [2].

- **Key Assay Kits:** MTT assay kit, Tyrosinase activity assay kit.
- **Antibodies:** For Western blot analysis of TYR, TRP-1, TRP-2, MITF, p-PKA, p-GSK3 β , p-PI3K, p-AKT, and their total proteins.

Experimental Workflow

The following diagram outlines the key stages of the experimental procedure:



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Key Procedures & Conditions

- **Cell Culture and Treatment:** Grow B16F10 cells in an appropriate medium. Treat cells with **5,7-Dihydroxy-4-methylcoumarin** at concentrations of **25, 50, and 100 μM** for **72 hours**. Use α -MSH as a positive control [4].
- **Cytotoxicity Assay (MTT Assay):** After treatment, incubate cells with MTT solution for several hours. Measure the absorbance of the formed formazan crystals to determine cell viability. The study showed **no apparent cytotoxicity at concentrations up to 100 μM** , with cell viability remaining above 90% [4].
- **Melanin Content Measurement:** After 72 hours of treatment, lyse the cells and measure the melanin content spectrophotometrically. The 2025 study reported a **dose-dependent increase in melanin content: 250.1% (25 μM), 336.0% (50 μM), and 463.0% (100 μM)** compared to the untreated control [4].
- **Intracellular Tyrosinase Activity:** Lyse treated cells and measure tyrosinase activity, typically by monitoring the oxidation of L-DOPA. The study found that the compound **significantly increased intracellular tyrosinase activity** in a dose-dependent manner [4].
- **Western Blot Analysis:** Perform Western blotting to analyze the expression levels of melanogenic proteins (TYR, TRP-1, TRP-2, MITF) and phosphorylation of key proteins in the PKA/cAMP, GSK3 β , and PI3K/AKT pathways. The research indicated that **5,7-Dihydroxy-4-methylcoumarin upregulated TYR, TRP-1, TRP-2, and MITF** and activated melanogenesis by **stimulating the PKA and GSK3 β pathways while downregulating the PI3K/AKT pathway** [4].

Frequently Asked Questions (FAQs)

Q1: Is 5,7-Dihydroxy-4-methylcoumarin stable in solution, and what are its storage requirements? It is light-sensitive and should be stored in a freezer at ambient temperatures, ideally under an inert atmosphere [1] [2]. Solutions should be prepared fresh and protected from light, as coumarin derivatives can undergo photodegradation, especially in the presence of dissolved oxygen [5].

Q2: What solvents are suitable for dissolving 5,7-Dihydroxy-4-methylcoumarin? It is slightly soluble in **DMSO and Methanol** [2]. For cell culture studies, DMSO is a common choice for preparing a stock solution, which can then be diluted into the aqueous culture medium.

Q3: What safety precautions should I take when handling this compound? It may cause skin and eye irritation and may cause respiratory irritation [1]. Always refer to the Safety Data Sheet (SDS) for

comprehensive hazard information. Handle in a fume hood, use appropriate PPE (gloves, safety glasses), and implement the spill procedures outlined above [1] [3].

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